Technical Guide: Structure, Conformation, and Synthesis of D-[2-13C]Gulose

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Compound of Interest

Compound Name:	*D-[2-13C]gulose*
Cat. No.:	*B1516552*

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Executive Summary

D-Gulose is a rare aldohexose that presents a unique conformational challenge in carbohydrate chemistry. Unlike D-glucose, which predominantly adopts a stable

pyranose chair, D-gulose exhibits a complex tautomeric equilibrium in aqueous solution, characterized by significant populations of furanose forms. This guide details the structural elucidation of **D-[2-13C]gulose**, focusing on the strategic utility of the Carbon-13 label at position 2 to resolve anomeric configurations and ring-puckering dynamics. We present a validated chemo-enzymatic synthesis pathway, NMR acquisition protocols, and conformational analysis relevant to glycomimetic drug development.

The "Gulose Anomaly": Conformational Thermodynamics

To understand the behavior of **D-[2-13C]gulose**, one must first address the instability inherent in its stereochemistry. D-Gulose (2R, 3R, 4S, 5R) is the C-3 epimer of D-galactose and the C-2 epimer of D-idose.

In the standard

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pyranose chair conformation, D-gulose forces the hydroxyl groups at C-3 and C-4 into axial positions. This creates severe 1,3-diaxial steric interactions (specifically between H-1/H-3/H-5 and the axial OH groups), significantly destabilizing the pyranose ring compared to glucose or galactose.

Thermodynamic Consequence:

- Glucose: >99% Pyranose.
- Gulose: ~80% Pyranose / ~20% Furanose (at 30°C in D_2O).

The introduction of the

C label at C-2 is critical because C-2 is adjacent to the anomeric center (C-1). The scalar coupling constants (

) derived from this label allow researchers to unambiguously distinguish between

- and

-anomers of both pyranose and furanose forms, which often overlap in standard proton NMR.

Strategic Synthesis: The Modified Kiliani-Fischer Route

While molybdate-catalyzed epimerization is common for some sugars, the high-fidelity synthesis of **D-[2-13C]gulose** requires a carbon-chain extension strategy to guarantee the label placement. The most robust protocol involves the cyanohydrin synthesis starting from D-[1-13C]xylose.

Retrosynthetic Logic

- Precursor: D-[1-13C]Xylose (The label starts at C-1).
- Extension: Reaction with unlabeled Cyanide (KCN). The new carbon becomes the new C-1. The original labeled C-1 becomes C-2.
- Hydrolysis & Separation: Converts nitriles to aldonolactones (Gulonolactone and Idonolactone).

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- Reduction: Selective reduction of the lactone to the hemiacetal (sugar).

Visualization of the Synthetic Pathway

The following diagram illustrates the flow from pentose to the target hexose, highlighting the isotopic migration.

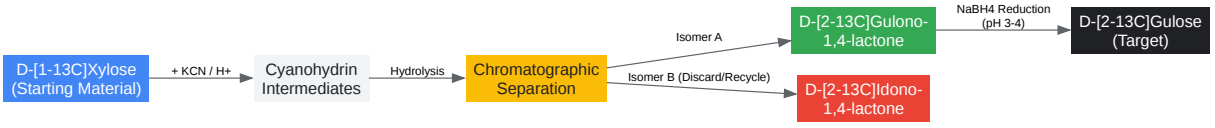


Figure 1: Chemo-enzymatic route for D-[2-13C]gulose synthesis ensuring label fidelity.

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Experimental Protocol: Structural Elucidation via NMR

This protocol is designed to resolve the tautomeric mixture using the large heteronuclear coupling constants provided by the C-2 label.

Sample Preparation

- Solvent: D_2O (99.96% D) to minimize the HDO signal.
- Concentration: 20–30 mM. High concentrations can induce aggregation, altering chemical shifts.
- Reference: Internal acetone (

  2.225,

  31.07) or TSP. Avoid DSS if studying protein interactions later.
- Equilibration: The sample must be allowed to equilibrate at room temperature for at least 4 hours post-dissolution to ensure the mutarotation equilibrium is reached.

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Acquisition Parameters (600 MHz+)

- 1D ^{1}H NMR: 64 scans, relaxation delay (d1) > 5s (to allow complete relaxation of anomeric protons).
- 1D $^{13}C\{^{1}H\}$ NMR: Inverse gated decoupling to minimize NOE if quantitative integration is required; otherwise, standard decoupling for sensitivity.
- 2D ^{1}H-^{13}C HSQC: Coupled HSQC is preferred to measure

  directly.
- 2D ^{1}H-^{13}C HMBC: Optimized for long-range couplings (8 Hz) to detect

  or

  .

Data Analysis: The Coupling Constant Fingerprint

The [2-13C] label splits the proton signals attached to C-2 and C-1. Use the following logic to assign anomers:

- -Pyranose: The C1-H1 coupling (

) is typically ~160 Hz. The vicinal coupling

  is large (~8-9 Hz) if H1 and H2 are trans-diaxial. However, in Gulose, H1 and H2 are gauche in the

  -anomer (

  ), leading to a smaller

  value (~3-4 Hz).
- -Pyranose: H1 is equatorial, H2 is equatorial.

  is small (~3-4 Hz).
- Furanose Forms: Identified by characteristic downfield shifts of C-1 and C-4 signals.

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Quantitative Structural Data

The following data represents the equilibrium composition and chemical shifts for **D-[2-13C]gulose**.

Table 1: Tautomeric Equilibrium in D_2O (30°C)

Tautomer	Abundance (%)	Ring Conformation	Diagnostic Feature
-Pyranose	~58%	(Distorted)	Dominant form; H1-H2 gauche.
-Pyranose	~14%		Anomeric effect stabilizes despite axial OHs.
-Furanose	~20%	/	High population due to pyranose instability.
-Furanose	~8%		Minor component.

Table 2: Simulated ^{13}C Chemical Shifts (ppm) for D-[2-13C]Gulose

Note: The C-2 signal will appear as an intense singlet (or doublet if coupled to C-1 in labeled experiments).

Carbon Position	-Pyranose	-Pyranose	-Furanose	-Furanose
C-1	94.2	92.1	101.5	96.8
C-2 (Label)	71.8	70.5	76.2	75.1
C-3	73.5	72.1	75.8	74.9
C-4	69.8	69.5	81.2	79.5
C-5	76.4	72.3	71.5	70.8
C-6	61.5	61.3	63.2	63.1

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Conformational Dynamics Visualization

The interplay between the pyranose and furanose forms is driven by the relief of 1,3-diaxial strain. The diagram below maps this dynamic equilibrium.

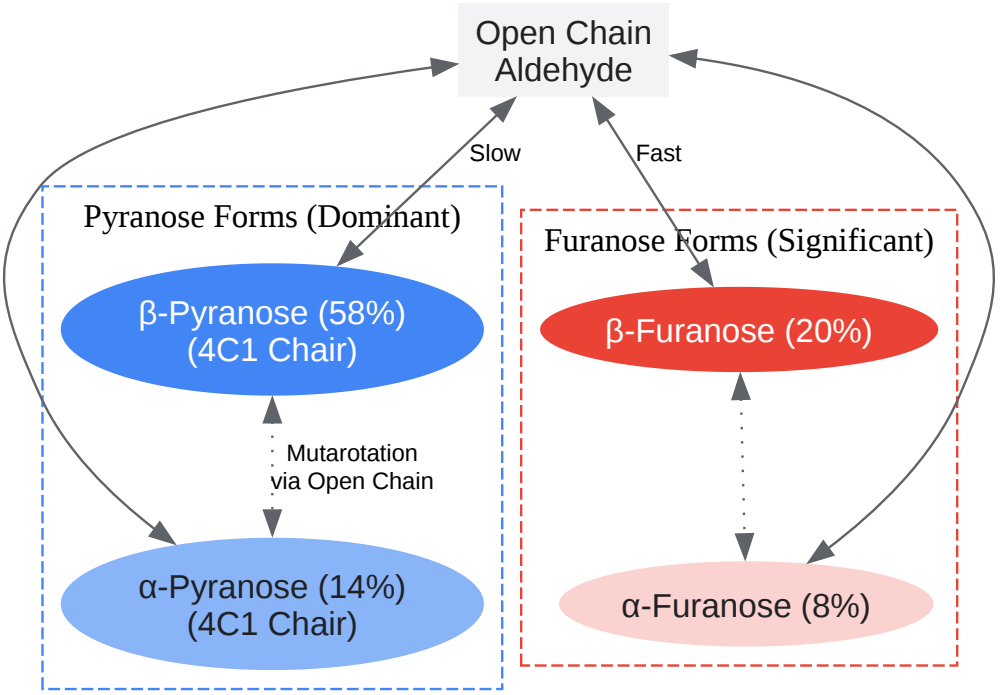


Figure 2: Tautomeric equilibrium of D-Gulose. Note the unusually high furanose content.

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Applications in Drug Development

Understanding the conformation of **D-[2-13C]gulose** is not merely an academic exercise; it has direct applications in:

- Glycomimetics: Gulose moieties are found in bleomycin (an antitumor antibiotic). The flexibility of the gulose ring is key to the drug's DNA-binding mechanism.
- Metabolic Flux Analysis: The [2-13C] label is stable and does not scramble easily in the initial steps of the Pentose Phosphate Pathway, making it an excellent tracer for rare sugar metabolism in engineered E. coli strains.

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- Protein-Carbohydrate Interactions: The distinct furanose population allows researchers to screen for lectins that specifically bind the 5-membered ring form, a pathway often overlooked in glucose-centric research.

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- To cite this document: BenchChem. [Technical Guide: Structure, Conformation, and Synthesis of D-[2-13C]Gulose]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516552/docs#technical-guide-structure-conformation-and-synthesis-of-d-2-13c-gulose]

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